

Personal protective equipment for handling 10-Formylfolic acid

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Compound of Interest

Compound Name: 10-Formylfolic acid

Cat. No.: B1664513

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Essential Safety and Handling Guide for 10-Formylfolic Acid

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **10-Formylfolic acid**. Adherence to these procedures is critical to ensure personal safety and proper disposal.

Chemical Identifier:

- Name: **10-Formylfolic acid**
- CAS Number: 134-05-4[1][2]
- Molecular Formula: $C_{20}H_{19}N_7O_7$ [2]
- Molecular Weight: 469.41 g/mol [2]

Hazard Identification and GHS Classification

10-Formylfolic acid is classified with the following hazards under the Globally Harmonized System (GHS)[1][3]:

- Skin Sensitization, Category 1: May cause an allergic skin reaction (H317)[1][3].

- Respiratory Sensitization, Category 1: May cause allergy or asthma symptoms or breathing difficulties if inhaled (H334)[1][3].

Signal Word: Danger[3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure risk. The following table summarizes the required PPE for handling **10-Formylfolic acid**.

PPE Category	Specification	Rationale
Hand Protection	Nitrile or Butyl rubber gloves. Ensure gloves are rated for handling organic acids and check for any signs of degradation before use.[4][5][6]	Prevents skin contact and potential for allergic skin reactions.
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields. A face shield should be worn in addition to goggles when there is a risk of splashes.[7]	Protects eyes from dust particles and accidental splashes.
Body Protection	A chemically compatible laboratory coat. An impervious apron should be worn when handling larger quantities.[4]	Protects against contamination of personal clothing.
Respiratory Protection	A NIOSH-approved N95 or higher-rated respirator should be used when handling the powder outside of a certified chemical fume hood.[7][8]	Prevents inhalation of the powder, which can cause respiratory sensitization.

Operational Plan: Step-by-Step Handling Protocol

This protocol details the safe handling of **10-Formylfolic acid** in a laboratory setting.

1. Preparation and Engineering Controls:

- Before handling, ensure you have read and understood the Safety Data Sheet (SDS).
- All handling of powdered **10-Formylfolic acid** must be conducted in a certified chemical fume hood to minimize inhalation exposure.^[9]
- Ensure a calibrated analytical balance is available inside the fume hood.
- Prepare all necessary equipment (spatulas, weigh boats, containers) within the fume hood.
- An emergency eyewash station and safety shower must be readily accessible.

2. Weighing and Handling Procedure:

- Don the appropriate PPE as specified in the table above.
- Place a weigh boat on the analytical balance and tare.
- Carefully transfer the desired amount of **10-Formylfolic acid** to the weigh boat using a clean spatula. Avoid any actions that could generate dust.
- Once the desired amount is weighed, securely close the primary container of **10-Formylfolic acid**.
- Proceed with the experimental use of the weighed compound within the fume hood.

3. Decontamination:

- Wipe down the spatula, weigh boat, and any other contaminated surfaces with a suitable solvent (e.g., 70% ethanol) and dispose of the wipes as chemical waste.
- Clean the balance and the fume hood work surface.

Disposal Plan

Proper disposal of **10-Formylfolic acid** and associated contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

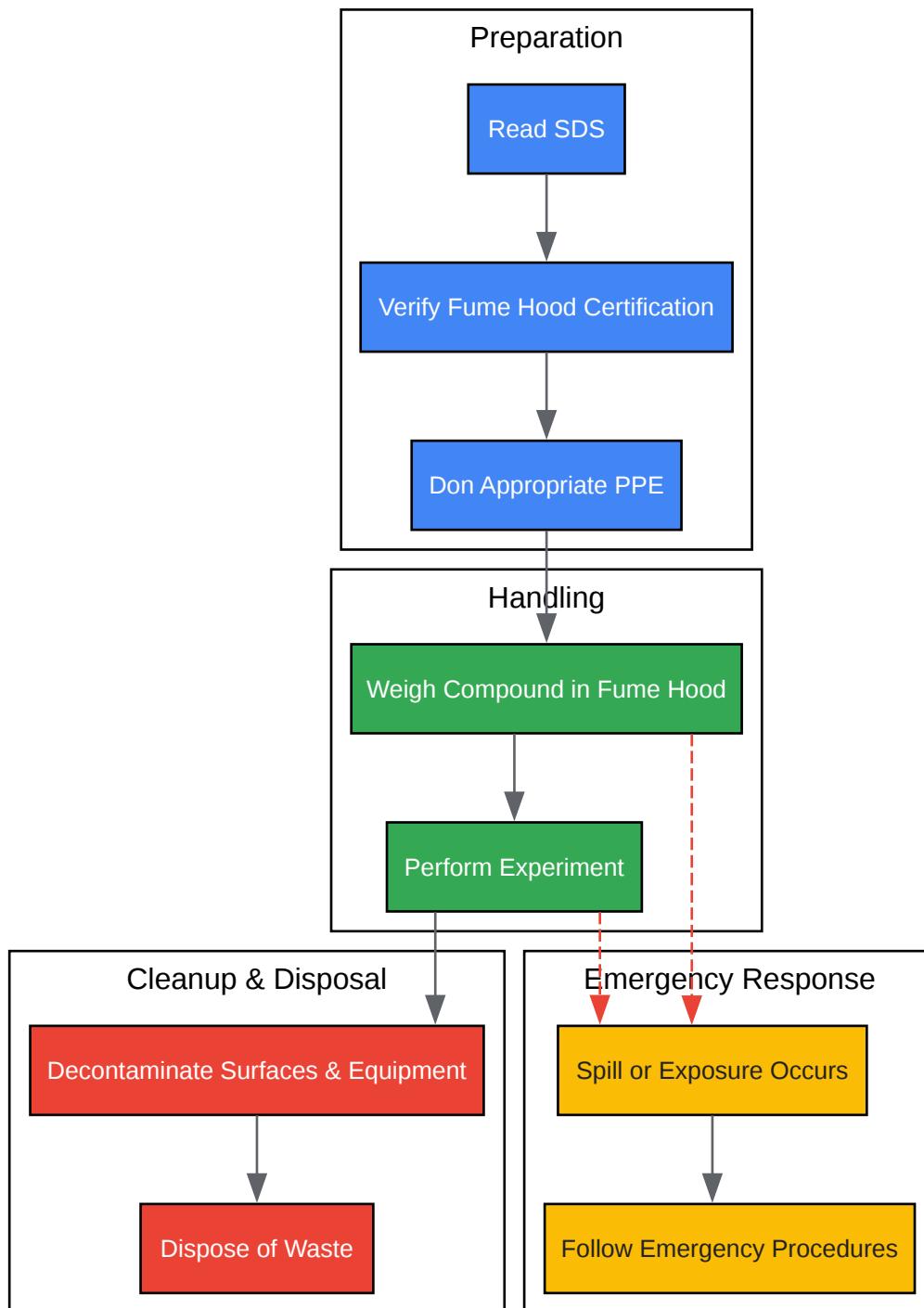
Waste Stream	Disposal Procedure
Unused 10-Formylfolic Acid	Dispose of as hazardous chemical waste. Place in a clearly labeled, sealed container. Follow your institution's specific guidelines for chemical waste disposal. [7]
Contaminated Labware (disposable)	Items such as gloves, weigh boats, and pipette tips that have come into contact with 10-Formylfolic acid should be placed in a designated hazardous waste container.
Contaminated Labware (reusable)	Decontaminate glassware and equipment by rinsing with a suitable solvent. The rinsate should be collected and disposed of as hazardous chemical waste.
Spill Cleanup Material	Any materials used to clean up a spill of 10-Formylfolic acid must be disposed of as hazardous chemical waste.

Emergency Procedures:

- In case of skin contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If skin irritation or a rash occurs, seek medical attention.[\[7\]](#)
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.[\[7\]](#)
- In case of inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[7\]](#)
- In case of ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.[\[7\]](#)

Visual Workflow for Handling 10-Formylfolic Acid

Workflow for Safe Handling of 10-Formylfolic Acid



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Caption: A logical workflow for the safe handling of **10-Formylfolic acid**.

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